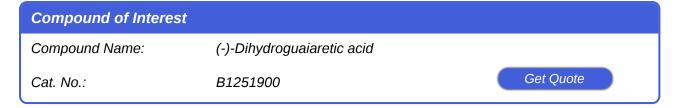


Proper Disposal of (-)-Dihydroguaiaretic Acid: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



For immediate release: This document provides essential safety and logistical information for the proper disposal of **(-)-Dihydroguaiaretic acid** (also known as Nordihydroguaiaretic acid or NDGA), a compound commonly used in scientific research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance.

(-)-Dihydroguaiaretic acid is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.[1][2][3][4] Therefore, it must be disposed of as hazardous chemical waste through an approved waste disposal program.[1][2] Improper disposal, such as discarding in the regular trash or pouring down the drain, is prohibited.[5][6]

Key Disposal and Safety Information



Parameter	Guideline	Source
Disposal Method	Dispose of contents and container to an approved hazardous waste disposal plant.	[1][2]
Waste Classification	Hazardous Waste	[6][7]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye, and face protection during handling and disposal.	[1][2]
Container Requirements	Use compatible, properly labeled, and tightly sealed containers for waste accumulation.	[8][9]
Storage of Waste	Store in a designated and well- ventilated Satellite Accumulation Area.	[7][9]
Spill Response	In case of a spill, evacuate the area, prevent entry into waterways, and use absorbent materials for cleanup. Dispose of cleanup materials as hazardous waste.	[1][5]

Experimental Protocol: Standard Operating Procedure for Disposal

This protocol outlines the step-by-step process for the safe disposal of **(-)-Dihydroguaiaretic acid** from a laboratory setting.

1. Waste Identification and Segregation:



- Treat all solid and liquid waste containing (-)-Dihydroguaiaretic acid as hazardous waste.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. Incompatible materials can react violently.[9]
- 2. Personal Protective Equipment (PPE):
- Prior to handling the waste, don appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[2]
- 3. Waste Accumulation:
- Place solid waste, including contaminated consumables like gloves and weigh boats, into a designated, compatible hazardous waste container.
- For liquid waste containing **(-)-Dihydroguaiaretic acid**, use a sealable, chemical-resistant container. Do not overfill the container; leave at least 10% headspace for expansion.[9]
- Ensure the exterior of the waste container is clean and free of contamination.
- 4. Labeling:
- Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "(-)-Dihydroguaiaretic acid," and the specific concentration and quantity.
- Include the date when the waste was first added to the container.
- 5. Storage:
- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[7]
- The SAA should be a secondary containment system to prevent spills from spreading.
- 6. Disposal Request:





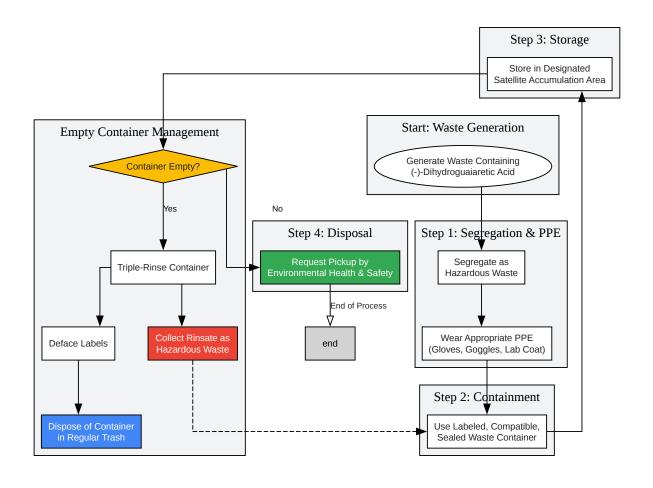


- Once the waste container is full or has been in storage for the maximum allowable time per institutional guidelines, contact your institution's EHS office to arrange for pickup and disposal.[7]
- 7. Empty Container Disposal:
- A container that held (-)-Dihydroguaiaretic acid must be managed as hazardous waste unless it is triple-rinsed.[5]
- The rinsate from the triple-rinsing process must be collected and disposed of as hazardous waste.[5]
- After triple-rinsing, deface all labels on the empty container before disposing of it in the regular trash.[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of (-)-Dihydroguaiaretic acid.





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Caption: Workflow for the disposal of (-)-Dihydroguaiaretic acid.

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